

Trichostatin C as a tool in stem cell differentiation research

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Compound of Interest

Compound Name: Trichostatin C

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Trichostatin C: A Versatile Tool for Directing Stem Cell Fate

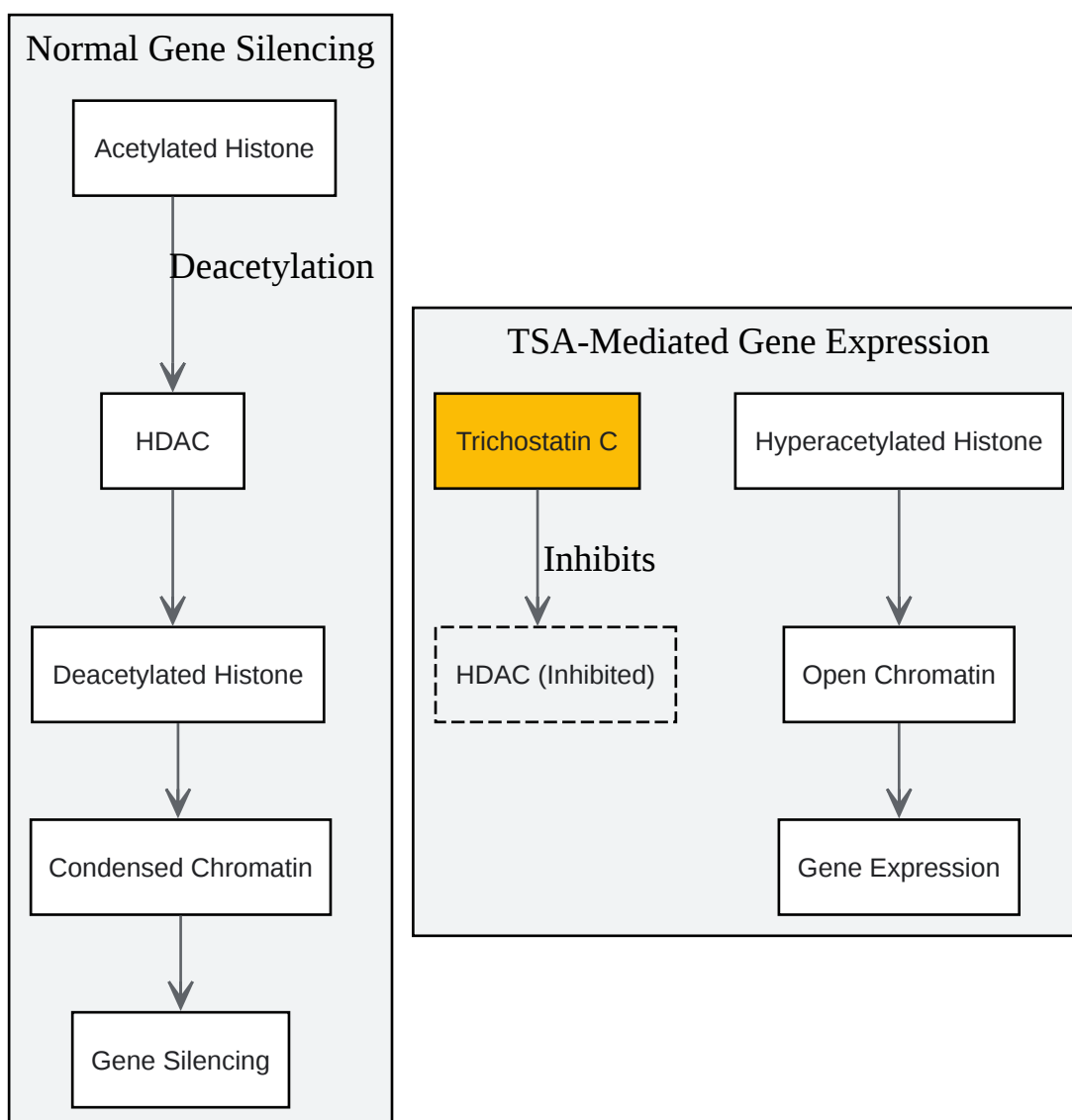
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

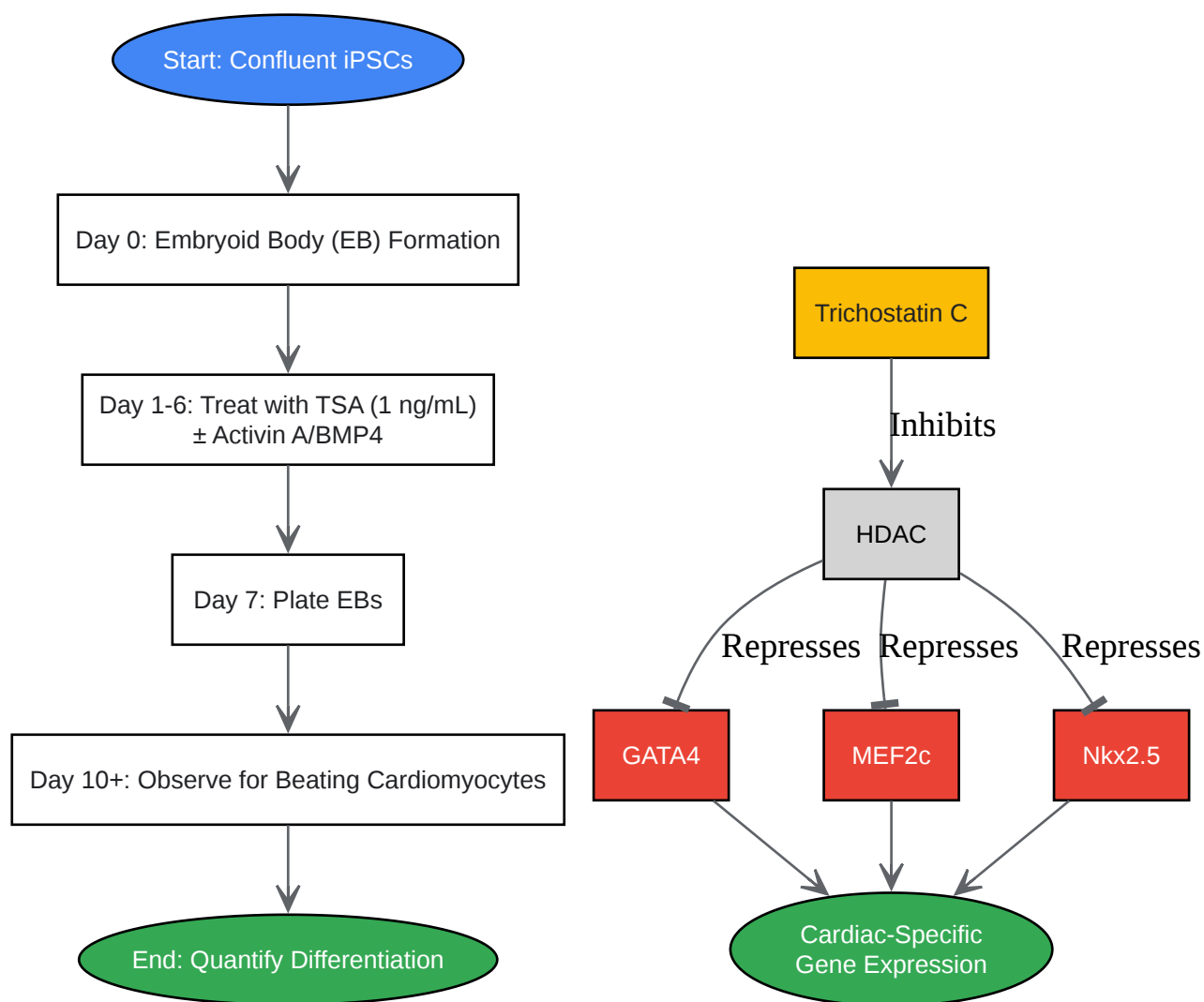
Trichostatin C (TSC), a reversible, potent inhibitor of histone deacetylases (HDACs), has emerged as a critical small molecule in the field of stem cell research. By modifying the epigenetic landscape of stem cells, TSC provides a powerful tool to influence their differentiation into various lineages, offering significant potential for regenerative medicine, disease modeling, and drug discovery. These application notes provide a comprehensive overview of TSC's mechanism, its diverse applications in stem cell differentiation, and detailed protocols for its use.

Mechanism of Action: Epigenetic Modulation through HDAC Inhibition

Trichostatin C exerts its effects by inhibiting class I and II HDACs.^{[1][2][3]} HDACs are a class of enzymes responsible for removing acetyl groups from lysine residues on histone tails. This deacetylation leads to a more compact chromatin structure, restricting the access of transcription factors to DNA and thereby repressing gene expression.

By inhibiting HDACs, TSC promotes histone hyperacetylation.^[4] This "opening" of the chromatin structure allows for the expression of genes that are crucial for the differentiation of stem cells into specific cell types.^[4] The mechanism involves exposing local chromatin, which permits the binding of transcription factors and significantly increases gene expression.^[4]





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